

Spectroscopic Characterization of 2-Methyloxazole-5-carbonyl chloride: A Technical Guide

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Compound of Interest

Compound Name: 2-Methyloxazole-5-carbonyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the expected spectroscopic data for **2-methyloxazole-5-carbonyl chloride**, a key building block in medicinal chemistry and materials science. As a Senior Application Scientist, this document synthesizes predictive data based on analogous structures with practical, field-proven insights into data acquisition and interpretation, ensuring scientific integrity and enabling researchers to confidently identify and characterize this compound.

Molecular Structure and Spectroscopic Overview

2-Methyloxazole-5-carbonyl chloride is a heterocyclic compound featuring an oxazole ring substituted with a methyl group at the 2-position and a carbonyl chloride group at the 5-position. The accurate elucidation of its structure is paramount for its application in complex syntheses. Spectroscopic techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are indispensable tools for this purpose. This guide will delve into

the predicted ^1H NMR, ^{13}C NMR, and IR spectra of this molecule, providing a foundational understanding for researchers.

The structural features—an aromatic oxazole ring, a reactive acyl chloride, and a methyl group—give rise to a unique spectroscopic fingerprint. Understanding the expected chemical shifts and absorption frequencies is critical for reaction monitoring, quality control, and final product verification.

Caption: Molecular structure of **2-Methyloxazole-5-carbonyl chloride**.

Proton (^1H) NMR Spectroscopy

Proton NMR spectroscopy provides information on the number, connectivity, and chemical environment of hydrogen atoms in a molecule. For **2-methyloxazole-5-carbonyl chloride**, two distinct signals are expected.

Predicted ^1H NMR Data (in CDCl_3 , 400 MHz)

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.0 - 8.2	Singlet	1H	H4 (oxazole ring proton)
~2.6 - 2.8	Singlet	3H	-CH ₃ (methyl protons)

Causality Behind Predictions:

- Oxazole Proton (H4):** The proton at the 4-position of the oxazole ring is expected to be significantly deshielded due to the electron-withdrawing effects of the adjacent oxygen atom and the carbonyl chloride group at the 5-position. Its chemical shift is therefore predicted to be in the downfield region, likely appearing as a sharp singlet as there are no adjacent protons to couple with.
- Methyl Protons (-CH₃):** The protons of the methyl group at the 2-position are in a relatively more shielded environment. Their chemical shift is anticipated to be in the aliphatic region.

This signal will also appear as a singlet due to the absence of neighboring protons. The ^1H NMR data for the related 2-Methyl-oxazole-5-carboxylic acid can be a useful reference.[1]

Experimental Protocol for ^1H NMR Data Acquisition:

- **Sample Preparation:** Dissolve approximately 5-10 mg of **2-methyloxazole-5-carbonyl chloride** in 0.6-0.7 mL of deuterated chloroform (CDCl_3). The use of an inert solvent is crucial due to the reactivity of the acyl chloride.
- **Instrumentation:** Utilize a 400 MHz (or higher) NMR spectrometer.
- **Data Acquisition:**
 - Tune and shim the probe to ensure a homogeneous magnetic field.
 - Acquire a standard one-dimensional proton spectrum with a sufficient number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
 - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
 - Use a relaxation delay of at least 1-2 seconds.
- **Data Processing:**
 - Apply a Fourier transform to the acquired free induction decay (FID).
 - Phase the spectrum and perform baseline correction.
 - Calibrate the chemical shift scale using the residual solvent peak of CDCl_3 (δ 7.26 ppm) as an internal standard.
 - Integrate the signals to determine the relative number of protons.

Carbon- ^{13}C (^{13}C) NMR Spectroscopy

Carbon-13 NMR spectroscopy provides information about the carbon skeleton of a molecule. For **2-methyloxazole-5-carbonyl chloride**, five distinct signals are anticipated, corresponding to the five carbon atoms in the molecule.

Predicted ^{13}C NMR Data (in CDCl_3 , 100 MHz)

Chemical Shift (δ , ppm)	Assignment
~160 - 165	C=O (carbonyl chloride)
~158 - 162	C2 (oxazole ring)
~145 - 150	C5 (oxazole ring)
~135 - 140	C4 (oxazole ring)
~14 - 16	-CH ₃ (methyl carbon)

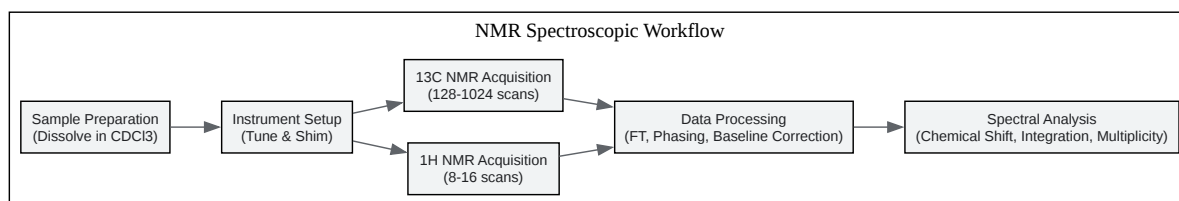
Causality Behind Predictions:

- Carbonyl Carbon (C=O): The carbonyl carbon of the acyl chloride is highly deshielded due to the strong electron-withdrawing effect of the oxygen and chlorine atoms, placing its resonance at the lowest field.[\[2\]](#)
- Oxazole Ring Carbons (C2, C4, C5): The chemical shifts of the oxazole ring carbons are influenced by the heteroatoms and the substituents. C2, attached to the nitrogen and the methyl group, and C5, attached to the oxygen and the carbonyl chloride, are expected to be in the downfield region. C4, bonded to a hydrogen, will likely be at a slightly higher field compared to C2 and C5. These predictions are based on data from similar oxazole derivatives.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Methyl Carbon (-CH₃): The carbon of the methyl group is the most shielded, appearing at the highest field in the spectrum.

Experimental Protocol for ^{13}C NMR Data Acquisition:

- Sample Preparation: Prepare the sample as described for ^1H NMR spectroscopy. A slightly higher concentration may be beneficial for ^{13}C NMR due to its lower natural abundance.
- Instrumentation: Use a 100 MHz (or higher) NMR spectrometer equipped for ^{13}C detection.
- Data Acquisition:

- Acquire a proton-decoupled ^{13}C spectrum to obtain singlets for all carbon signals.
- Use a wider spectral width (e.g., 0-200 ppm).
- A longer acquisition time and a higher number of scans (e.g., 128-1024) are typically required to achieve an adequate signal-to-noise ratio.
- A relaxation delay of 2-5 seconds is recommended.
- Data Processing:
 - Process the data similarly to the ^1H NMR spectrum.
 - Calibrate the chemical shift scale using the CDCl_3 solvent peak (δ 77.16 ppm).



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Caption: General workflow for NMR data acquisition and analysis.

Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Predicted IR Absorption Frequencies

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1770 - 1800	Strong	C=O stretch (acyl chloride)
~1600 - 1650	Medium	C=N stretch (oxazole ring)
~1500 - 1580	Medium	C=C stretch (oxazole ring)
~1000 - 1200	Strong	C-O-C stretch (oxazole ring)
~2900 - 3000	Weak	C-H stretch (methyl group)
~3100 - 3150	Weak	C-H stretch (oxazole ring)

Causality Behind Predictions:

- **Carbonyl Stretch (C=O):** The most prominent peak in the IR spectrum is expected to be the strong absorption from the carbonyl group of the acyl chloride. This band typically appears at a high frequency due to the electron-withdrawing nature of the chlorine atom. IR data for the structurally similar isoxazole-5-carbonyl chloride shows a strong band in this region.[\[6\]](#)[\[7\]](#)
- **Oxazole Ring Vibrations:** The C=N and C=C stretching vibrations of the oxazole ring are expected in the double-bond region of the spectrum. The C-O-C stretching vibration will give rise to a strong band in the fingerprint region. These predictions are consistent with general spectroscopic data for oxazole derivatives.[\[8\]](#)[\[9\]](#)
- **C-H Stretches:** The C-H stretching vibrations of the methyl group and the oxazole ring proton will appear in their characteristic regions.

Experimental Protocol for IR Data Acquisition (Attenuated Total Reflectance - ATR):

- **Sample Preparation:** Place a small amount of the neat liquid or solid sample directly on the ATR crystal.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer equipped with an ATR accessory.
- **Data Acquisition:**

- Record a background spectrum of the clean, empty ATR crystal.
- Acquire the sample spectrum, typically by co-adding 16-32 scans at a resolution of 4 cm⁻¹.
- Data Processing:
 - The software will automatically ratio the sample spectrum to the background spectrum to generate the final absorbance or transmittance spectrum.
 - Label the significant peaks.

Conclusion

The predicted ¹H NMR, ¹³C NMR, and IR spectroscopic data presented in this guide provide a robust framework for the structural confirmation of **2-methyloxazole-5-carbonyl chloride**. By understanding the expected spectral features and the underlying principles, researchers can confidently utilize these powerful analytical techniques for compound characterization, purity assessment, and reaction monitoring in their drug discovery and development endeavors. The provided experimental protocols offer a standardized approach to data acquisition, ensuring reproducibility and reliability of results.

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